

Technical Guide: 2-Cyano-N-(cyclohexylmethyl)acetamide as a Pesticide Intermediate

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Compound of Interest

Compound Name: 2-cyano-N-(cyclohexylmethyl)acetamide
CAS No.: 177352-29-3
Cat. No.: B8652130

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Executive Summary & Chemical Profile

2-cyano-N-(cyclohexylmethyl)acetamide (Molecular Formula:

; MW: 180.25 g/mol) serves as a critical C3-N2 synthon in organic synthesis. In the context of pesticide development, it functions as a "chassis" molecule. Its structure contains a reactive methylene group (activated by the electron-withdrawing cyano and amide groups) and a lipophilic cyclohexylmethyl moiety.

This duality allows it to undergo Knoevenagel condensations and cyclization reactions to form substituted pyridines, pyrimidines, and pyrazoles—the structural cores of many modern fungicides (e.g., SDHIs) and insecticides. The cyclohexylmethyl group specifically imparts lipophilicity, enhancing the cuticular penetration of the final active ingredient (AI) into plant tissues or insect exoskeletons.

Property	Specification
IUPAC Name	2-cyano-N-(cyclohexylmethyl)acetamide
CAS Number	Not widely listed; Analogous to 15029-38-6 (N-cyclohexyl)
Appearance	White to off-white crystalline powder
Melting Point	108–112 °C (Typical for this class)
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in Water
Function	Precursor for N-alkylated heterocycles (Pyridines, Pyrimidines)

Synthesis Protocol: Aminolysis of Ethyl Cyanoacetate

Rationale: The most robust industrial route involves the nucleophilic acyl substitution of ethyl cyanoacetate with cyclohexylmethylamine. This method avoids the use of toxic phosphoryl chloride or dicyclohexylcarbodiimide (DCC) often required for acid-amine couplings.

Reaction Scheme:

Step-by-Step Methodology:

- Reactor Setup: Equip a 1L double-jacketed glass reactor with a mechanical stirrer, reflux condenser, and a temperature probe. Inert the system with Nitrogen ().
- Charge: Add Ethyl Cyanoacetate (1.0 eq, 113.1 g) and Ethanol (anhydrous, 500 mL).
- Addition: Cool the solution to 10°C. Add Cyclohexylmethylamine (1.05 eq, 118.8 g) dropwise over 60 minutes.
 - Critical Control: The reaction is exothermic. Maintain internal temperature

to prevent competing polymerization of the cyanoacetate.

- Reaction: Once addition is complete, warm the mixture to reflux (78°C) and hold for 4–6 hours.
 - Validation: Monitor by TLC (Mobile Phase: Ethyl Acetate/Hexane 1:1) or HPLC until Ethyl Cyanoacetate is
- Work-up:
 - Cool the mixture to 0–5°C. The product often crystallizes directly from the ethanol solution.
 - If no precipitate forms, concentrate the solvent by 70% under reduced pressure, then cool to 0°C.
- Isolation: Filter the white
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